

## physical and chemical properties of 2,3,5-Trimethylphenol-D11

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Compound of Interest

Compound Name: 2,3,5-Trimethylphenol-D11

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An In-Depth Technical Guide to 2,3,5-Trimethylphenol-D11

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,3,5-Trimethylphenol-D11**. It is intended for researchers, scientists, and professionals in drug development who are working with or have an interest in this isotopically labeled compound. This document includes a summary of its physicochemical properties, detailed experimental protocols, and visualizations of relevant chemical syntheses.

## **Core Physical and Chemical Properties**

**2,3,5-Trimethylphenol-D11** is the deuterated analog of 2,3,5-trimethylphenol. The following table summarizes the key physical and chemical properties for both the deuterated and the non-deuterated (parent) compound.



Property	2,3,5-Trimethylphenol-D11	2,3,5-Trimethylphenol (Parent Compound)
Molecular Formula	C <sub>9</sub> D <sub>11</sub> HO[1]	C <sub>9</sub> H <sub>12</sub> O[2][3][4][5]
Molecular Weight	147.2588 g/mol [1]	136.19 g/mol [2][3][4]
Accurate Mass	147.1579 Da[1]	136.088821 Da[2]
CAS Number	362049-46-5[1]	697-82-5[1][2][3][4][5][6][7][8]
Appearance	-	White to light yellow solid[9], White to off-white powder[8]
Melting Point	-	92-95 °C[2][8], 93-94 °C[7], 95- 96 °C[5]
Boiling Point	-	230-231 °C[7][8], 231.1±9.0 °C[2], 233 °C[5]
Solubility	-	Soluble in alcohol[7]. Water solubility: 762 mg/L at 25 °C[7]. Slightly soluble in water. Soluble in DMSO at 50 mg/mL[10].
Density	-	1.0±0.1 g/cm³[2]
Flash Point	-	103.6±8.4 °C[2]
pKa (Strongest Acidic)	-	10.57
LogP	-	2.86[2], 2.73
Vapor Pressure	-	0.0±0.5 mmHg at 25°C[2]

# Experimental Protocols Synthesis of 2,3,5-Trimethylphenol

A common method for the synthesis of 2,3,5-trimethylphenol involves the rearrangement of 2,3,6-trimethylphenol.[11]



#### Materials:

- 2,3,6-trimethylphenol (raw material)[11]
- Aluminum trihalide (e.g., aluminum chloride, aluminum bromide)[11]
- Organic solvent (optional, e.g., n-hexane, n-heptane, octane, cyclohexane, benzene, toluene, xylene)[11]

#### Procedure:

- The rearrangement reaction is carried out with 2,3,6-trimethylphenol as the starting material.
   [11]
- The reaction is conducted under the action of an aluminum trihalide catalyst.[11] The molar ratio of aluminum trihalide to 2,3,6-trimethylphenol can range from 1:1 to 3:1.[11]
- The reaction can be performed without a solvent or in the presence of an organic solvent.
   [11] The amount of solvent used is typically 1 to 10 times the mass of the 2,3,6-trimethylphenol.
- The reaction temperature is maintained between 90 °C and 170 °C.[11]
- The product, 2,3,5-trimethylphenol, is obtained after the rearrangement reaction.[11]

## **Purification by Crystallization**

Purification of 2,3,5-trimethylphenol can be achieved through crystallization.[8][12]

#### Materials:

- Crude 2,3,5-trimethylphenol
- Solvent (e.g., water, petroleum ether, or a low molecular weight alcohol like isopropyl alcohol)[8][12]

#### Procedure:



- Dissolve the crude 2,3,5-trimethylphenol in a suitable solvent, such as water or petroleum ether.[8]
- Allow the solution to cool, which will induce the crystallization of the purified phenol.
- Separate the crystals from the mother liquor, for instance, by filtration.[12]
- For higher purity, the recrystallization process can be repeated multiple times.[12]

## **Applications and Chemical Reactions**

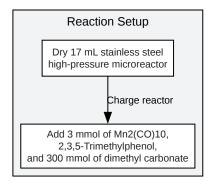
2,3,5-Trimethylphenol is a valuable intermediate in organic synthesis.[9] It is notably used in the production of intermediates for the synthesis of Vitamin E (alpha-tocopherol) and tretinoin. [8][12]

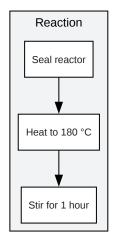
## **Etherification of 2,3,5-Trimethylphenol**

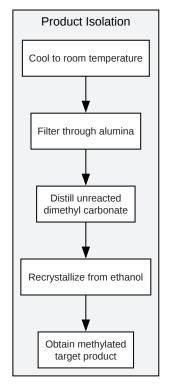
An example of its chemical reactivity is the etherification reaction to produce a methylated derivative.[9]

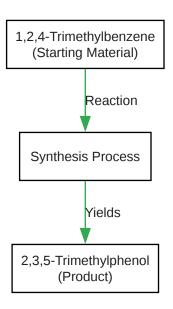
**Experimental Workflow for Etherification** 











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